

Oxime V water solubility vs perillartine

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Compound Focus: Oxime V

CAS No.: 59691-20-2

Cat. No.: S633908

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Solubility Profile of Perillartine

Quantitative data confirms that perillartine has very **low solubility in water**, which is a key characteristic noted in multiple studies and data sheets [1] [2].

The table below summarizes the available experimental data for perillartine:

Compound	Water Solubility	Solubility in DMSO	Note
Perillartine	< 0.1 mg/mL (insoluble) [2]	≥ 100 mg/mL [2]	A key characteristic is its low water solubility [1].
SRI Oxime V	Information Not Available	Information Not Available	Prepared from perillartine; noted to be stable in acidic conditions (above pH 3) [3].

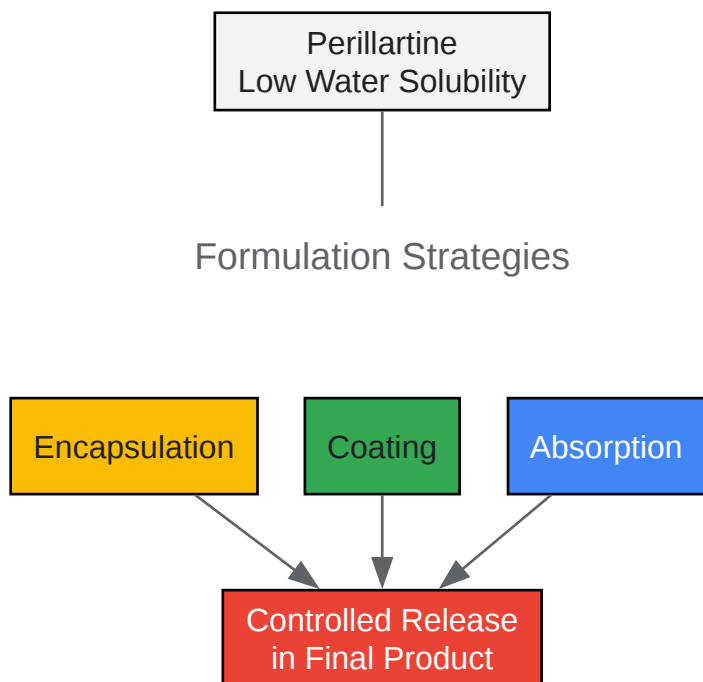
Experimental Context and Research Applications

The low solubility of perillartine is not just a chemical attribute but a significant factor in research and development, particularly in taste science and product formulation.

- **Structure-Taste Relationship Studies:** The poor solubility of perillartine and its derivatives is a recognized parameter in quantitative structure-taste relationship studies. Researchers use

computational pattern recognition techniques to understand how properties like hydrophobicity ($\log P$) and water solubility ($\log S$) correlate with whether a compound tastes sweet or bitter [4].

- **Formulation Strategies to Overcome Low Solubility:** The challenge of perillartine's low water solubility is directly addressed in application patents. For use in products like chewing gum, technologies such as **encapsulation, coating, and absorption** are employed to modify its release profile and improve its dissolution rate [1]. The following diagram illustrates these formulation strategies.



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Key Information for Your Guide

When creating your comparison guide for researchers, the following points may be helpful:

- **SRI Oxime V Data Gap:** The search results do not provide a quantitative value for the water solubility of SRI Oxime V. One source only mentions its stability in acidic environments (above pH 3) and its applicability in various products, including soft drinks [3]. Direct experimental measurement or sourcing from chemical data sheets may be required.
- **Handling and Stock Preparation:** For laboratory work with perillartine, its high solubility in DMSO (≥ 100 mg/mL) is a practical alternative for creating stock solutions. Note that these solutions are recommended to be prepared and used on the same day for best results, though they can be stored sealed at -20°C for several months [2].

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To cite this document: Smolecule. [Oxime V water solubility vs perillartine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b633908#oxime-v-water-solubility-vs-perillartine>]

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